

Managing respiratory and skin irritation from Isopropyl 2-methoxyacetate exposure.

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Compound of Interest

Compound Name: Isopropyl 2-methoxyacetate

Cat. No.: B189238

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Technical Support Center: Isopropyl 2-methoxyacetate

This technical support center provides guidance for researchers, scientists, and drug development professionals on managing respiratory and skin irritation potentially arising from exposure to **Isopropyl 2-methoxyacetate**.

Frequently Asked Questions (FAQs)

Q1: What is **Isopropyl 2-methoxyacetate** and what are its common uses in a laboratory setting?

Isopropyl 2-methoxyacetate, also known as Methoxyactic isopropyl ester, is a colorless to yellow liquid used in research and development.^{[1][2]} It is primarily utilized as a solvent.

Q2: What are the primary health hazards associated with **Isopropyl 2-methoxyacetate** exposure?

Isopropyl 2-methoxyacetate is classified as a flammable liquid.^{[1][3]} The primary health concerns are irritation to the skin, eyes, and respiratory system.^{[1][3]} It may cause skin redness, itching, and blistering, as well as irritation to the lungs and respiratory tract.^[3]

Q3: What immediate actions should I take in case of accidental skin or eye contact?

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[3] Remove any contaminated clothing.[3] If skin irritation persists, seek medical attention.[3]
- Eye Contact: Immediately rinse the eyes cautiously with water for several minutes.[3] If you wear contact lenses, remove them if it is easy to do so and continue rinsing.[3] If eye irritation persists, get medical advice or attention.[3]

Q4: What should I do if I inhale **Isopropyl 2-methoxyacetate** vapors?

Move to an area with fresh air.[3] If you feel unwell, call a poison center or doctor.[3]

Q5: Are there established occupational exposure limits for **Isopropyl 2-methoxyacetate**?

Currently, specific OSHA PELs, NIOSH RELs, or ACGIH TLVs for **Isopropyl 2-methoxyacetate** are not readily available.[3] However, for risk assessment, Propylene Glycol Monomethyl Ether Acetate (PGMEA) is often used as a surrogate, as **Isopropyl 2-methoxyacetate** is expected to hydrolyze to PGMEA in the body.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Persistent skin redness and itching after handling	Inadequate personal protective equipment (PPE), improper handling technique, or individual sensitivity.	Review and ensure proper use of chemically resistant gloves. Wash hands thoroughly after handling. If symptoms persist, consult a medical professional.
Feeling of lightheadedness or respiratory discomfort in the lab	Inadequate ventilation or inappropriate containment of the chemical.	Ensure all work with Isopropyl 2-methoxyacetate is performed in a well-ventilated area, preferably within a chemical fume hood. Review your lab's standard operating procedures for handling volatile solvents.
Noticeable odor of the solvent outside of the designated work area	Improper storage or spillage.	Store Isopropyl 2-methoxyacetate in a tightly-closed container in a cool, dry, and well-ventilated area away from ignition sources.[3] In case of a spill, absorb with an inert material and place it in a suitable disposal container.[3]

Quantitative Data Summary

As direct occupational exposure limits for **Isopropyl 2-methoxyacetate** are not established, the following table provides the limits for its surrogate, Propylene Glycol Monomethyl Ether Acetate (PGMEA).

Parameter	Value
NIOSH REL (TWA)	100 ppm (360 mg/m ³)
NIOSH STEL	150 ppm (540 mg/m ³)
ACGIH TLV (TWA)	100 ppm
ACGIH STEL	150 ppm

Experimental Protocols

Protocol 1: In Vitro Skin Irritation Assessment using a Reconstructed Human Epidermis (RhE) Model

Objective: To assess the skin irritation potential of a formulation containing **Isopropyl 2-methoxyacetate**.

Methodology:

- **Model Preparation:** A commercially available Reconstructed human Epidermis (RhE) tissue model is equilibrated according to the manufacturer's instructions.
- **Test Substance Application:** A precise volume of the test formulation is applied topically to the surface of the RhE tissue. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., a known irritant) are run in parallel.
- **Incubation:** The tissues are incubated for a specified period (e.g., 60 minutes) at 37°C and 5% CO₂.
- **Viability Assay:** Following incubation, the test substance is removed, and the tissues are washed. Cell viability is determined using a quantitative assay such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. A reduction in cell viability below a certain threshold (e.g., 50%) compared to the negative control indicates irritation potential.

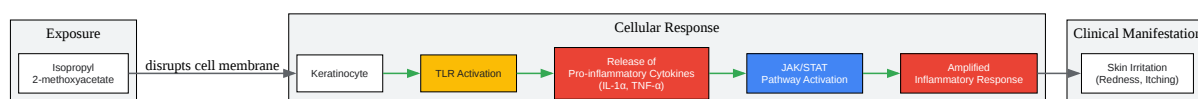
Protocol 2: In Vitro Respiratory Irritation Assessment using an Air-Liquid Interface (ALI) Cell Culture System

Objective: To evaluate the potential of airborne **Isopropyl 2-methoxyacetate** to cause respiratory tract irritation.

Methodology:

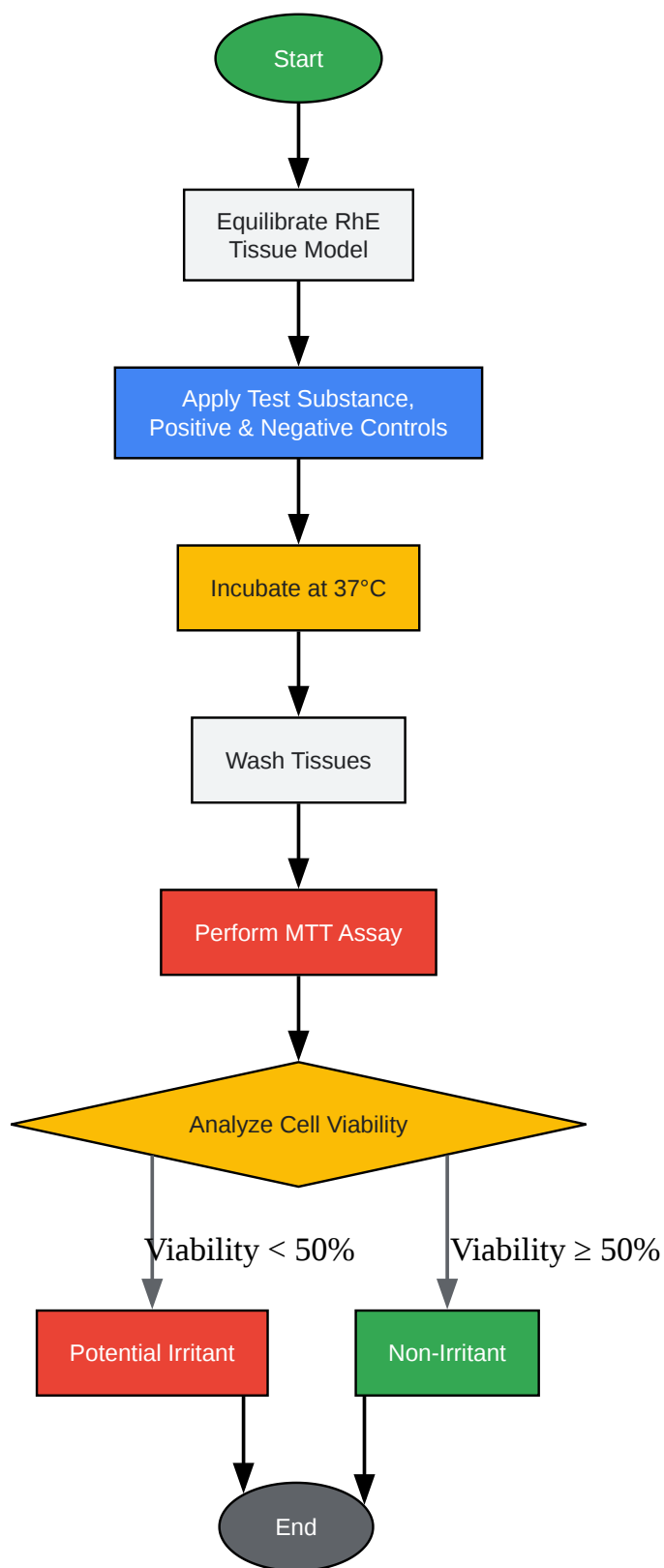
- **Cell Culture:** Human bronchial epithelial cells are cultured on microporous membrane inserts until a differentiated, polarized monolayer is formed. The cells are then transitioned to an air-liquid interface (ALI) culture, where the apical surface is exposed to air and the basal surface is in contact with the culture medium.
- **Exposure:** The ALI cultures are placed in an exposure chamber. A controlled concentration of **Isopropyl 2-methoxyacetate** vapor is introduced into the chamber for a defined duration. Control cultures are exposed to clean, humidified air.
- **Endpoint Analysis:** Following exposure, cell viability is assessed using assays such as the LDH (lactate dehydrogenase) assay, which measures membrane integrity. The release of pro-inflammatory cytokines (e.g., IL-6, IL-8) into the basal medium is quantified using ELISA or other immunoassays. An increase in cytotoxicity and cytokine release in the exposed cultures compared to the controls suggests a respiratory irritation potential.

Visualizations



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Caption: Simplified signaling pathway of skin irritation.



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Caption: In vitro skin irritation testing workflow.

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